

protocol for solubilizing and storing DIM-C-pPhOH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DIM-C-pPhOH

Cat. No.: B1670648

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Application Notes and Protocols for DIM-C-pPhOH

For Researchers, Scientists, and Drug Development Professionals

Introduction

DIM-C-pPhOH, also known as 1,1-Bis(3'-indolyl)-1-(p-hydroxyphenyl)methane, is a potent antagonist of the nuclear receptor 4A1 (NR4A1), commonly known as Nur77 or TR3.[1][2][3] As an antagonist, **DIM-C-pPhOH** inhibits the pro-oncogenic activities of NR4A1, making it a valuable research tool for studying cellular processes such as apoptosis, cell migration, and stress responses.[4] In various cancer cell lines, **DIM-C-pPhOH** has been shown to promote apoptosis through the induction of reactive oxygen species (ROS) and endoplasmic reticulum (ER) stress, and to inhibit transforming growth factor-beta (TGF- β)-induced cell migration.[1] These characteristics make it a compound of significant interest in cancer research and drug development.

Proper solubilization and storage of **DIM-C-pPhOH** are critical for maintaining its biological activity and ensuring experimental reproducibility. This document provides a detailed protocol for the effective solubilization and storage of **DIM-C-pPhOH**, along with a summary of its key chemical and physical properties.

Quantitative Data Summary

The following table summarizes the key quantitative data for **DIM-C-pPhOH**.

Property	Value	Reference(s)
Molecular Weight	338.408 g/mol	[1][3]
Molecular Formula	C ₂₃ H ₁₈ N ₂ O	[1][3]
CAS Number	151358-47-3	[1][3]
Purity	≥98%	[1][3]
Maximum Solubility in DMSO	100 mM	[1][3][5]
Maximum Solubility in Ethanol	100 mM	[1][3][5]
Appearance	Off-white to pink solid	[6][7]

Experimental Protocols

Safety Precautions

Before handling **DIM-C-pPhOH**, it is essential to review the Safety Data Sheet (SDS) and adhere to standard laboratory safety practices.[8] This includes wearing appropriate personal protective equipment (PPE) such as a lab coat, safety glasses, and gloves. Work should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of the powder.[8] Avoid direct contact with skin and eyes.[8]

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DIM-C-pPhOH** in dimethyl sulfoxide (DMSO).

Materials:

- **DIM-C-pPhOH** (solid)
- Anhydrous or high-purity DMSO (freshly opened to minimize moisture absorption)

- Sterile, conical-bottom polypropylene or glass vial
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- **Equilibrate Reagents:** Allow the vial of **DIM-C-pPhOH** and the DMSO to come to room temperature before opening to prevent condensation.
- **Weighing the Compound:** Accurately weigh the desired amount of **DIM-C-pPhOH**. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.384 mg of **DIM-C-pPhOH** (Mass = Molarity x Volume x Molecular Weight).
- **Dissolving the Compound:**
 - Add the weighed **DIM-C-pPhOH** to a sterile vial.
 - Add the appropriate volume of fresh, high-purity DMSO. For a 10 mM stock solution, if you weighed 3.384 mg, you would add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Aiding Solubilization (if necessary):** If the compound does not fully dissolve, you can gently warm the solution in a water bath (up to 60°C) or use a sonicator for short bursts until the solution is clear.^[6] Visually inspect the solution to ensure there are no visible particles.
- **Storage of Stock Solution:**
 - For short-term storage (up to 1 month), store the stock solution at -20°C.^[9]
 - For long-term storage (up to 1 year), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.^{[2][10]}

Protocol for Preparation of a Working Solution

This protocol describes the dilution of the 10 mM stock solution to a final working concentration for cell-based assays.

Materials:

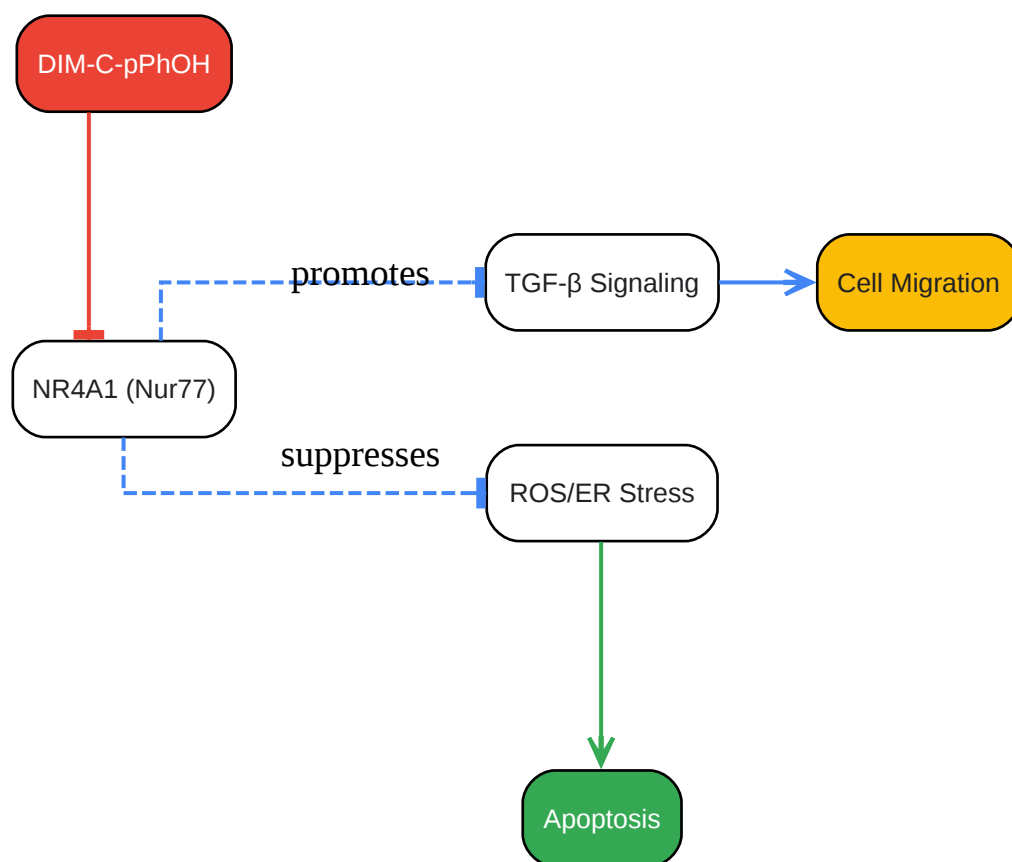
- 10 mM **DIM-C-pPhOH** stock solution in DMSO
- Appropriate cell culture medium or buffer
- Sterile microcentrifuge tubes or other suitable containers
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw Stock Solution: Thaw the 10 mM **DIM-C-pPhOH** stock solution at room temperature.
- Calculate Dilution: Determine the volume of the stock solution needed to achieve the desired final concentration in your experimental volume. For example, to prepare 1 mL of a 20 μ M working solution, you would add 2 μ L of the 10 mM stock solution to 998 μ L of cell culture medium.
 - The formula $C_1V_1 = C_2V_2$ can be used for this calculation (C_1 = initial concentration, V_1 = initial volume, C_2 = final concentration, V_2 = final volume).
- Prepare Working Solution: Add the calculated volume of the **DIM-C-pPhOH** stock solution to the appropriate volume of pre-warmed cell culture medium or buffer. Mix gently by pipetting up and down.
- Immediate Use: It is recommended to use the freshly prepared working solution immediately for your experiments.

Signaling Pathway

DIM-C-pPhOH functions as an antagonist of the nuclear receptor NR4A1 (Nur77). This antagonism disrupts the pro-survival and pro-migration signaling typically mediated by NR4A1, leading to anti-cancer effects. The diagram below illustrates the key signaling pathways influenced by **DIM-C-pPhOH**.

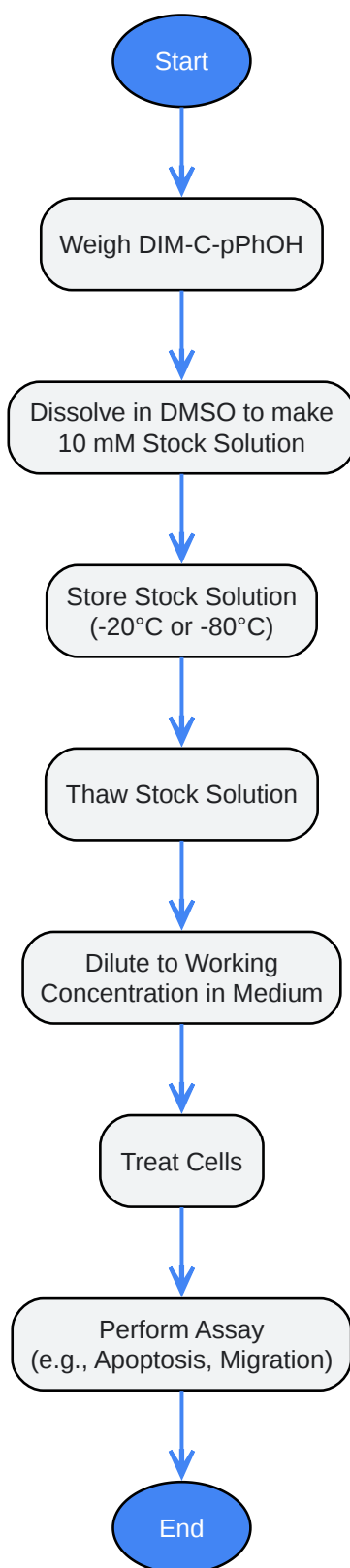


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Caption: Signaling pathways affected by **DIM-C-pPhOH** antagonism of NR4A1.

Experimental Workflow

The following diagram outlines the general workflow for preparing and using **DIM-C-pPhOH** in a typical cell-based experiment.



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Caption: General workflow for preparing and using **DIM-C-pPhOH**.

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- To cite this document: BenchChem. [protocol for solubilizing and storing DIM-C-pPhOH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670648#protocol-for-solubilizing-and-storing-dim-c-pphoh]

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